

An In-depth Technical Guide to Anisyl Propionate

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Compound of Interest		
Compound Name:	Anisyl propionate	
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This technical guide provides a comprehensive overview of **anisyl propionate**, a significant aroma chemical. It is intended for researchers, scientists, and professionals in drug development, flavor, and fragrance industries, detailing its chemical and physical properties, synthesis methodologies, applications, and safety information.

Introduction

Anisyl propionate, also known as 4-methoxybenzyl propanoate, is a carboxylic ester valued for its sweet, fruity, and floral aroma, with nuances of apricot, cherry, and vanilla.[1][2] It is widely utilized as a flavoring agent in the food industry and as a fragrance ingredient in cosmetics, perfumes, and personal care products.[3][4][5] Chemically, it is derived from the esterification of anisyl alcohol (4-methoxybenzyl alcohol) and propionic acid.[6]

Chemical and Physical Properties

Anisyl propionate is a colorless to pale yellow liquid.[2][3][6] It is stable under normal conditions and soluble in organic solvents and oils, but insoluble in water.[2][3][6] A summary of its key identifiers and physicochemical properties is presented below.

Table 1: Chemical Identifiers for Anisyl Propionate



Identifier	Value	Source(s)
IUPAC Name	(4-methoxyphenyl)methyl propanoate	[7]
Synonyms	4-Methoxybenzyl propionate, p-Methoxybenzyl propionate	[2][7][8]
CAS Number	7549-33-9	[2][7]
EC Number	231-433-5	[7]
FEMA Number	2102	[7][9]
JECFA Number	874	[2][7]
Molecular Formula	C11H14O3	[2][7][8]
SMILES	CCC(=O)OCC1=CC=C(C=C1) OC	[7]
InChIKey	YWIJRJQYADFRTL- UHFFFAOYSA-N	[7]

Table 2: Physicochemical Properties of Anisyl Propionate



Property	Value	Source(s)
Molecular Weight	194.23 g/mol	[2][7]
Appearance	Colorless to slightly yellow liquid	[2][3]
Odor Profile	Sweet, fruity, floral, vanilla, herbal, anisic, cherry, peach	[1][2][3][9]
Boiling Point	277 °C at 760 mmHg	[2][9]
100-103 °C at 0.50 mmHg	[9]	
Density	1.07 g/mL at 25 °C	[2][3]
Specific Gravity	1.053 to 1.074 at 25 °C	[9][10]
Refractive Index	1.500 to 1.509 at 20 °C	[9]
Vapor Pressure	0.007 mmHg at 25 °C (estimated)	[9][10]
Flash Point	> 110 °C (> 230 °F)	[2][3][9]
Solubility	Soluble in alcohol and oils; Insoluble in water	[2][3][9]
logP (o/w)	2.396 (estimated)	[9]
Assay	≥98%	

Synthesis of Anisyl Propionate

Anisyl propionate is primarily synthesized through the esterification of anisyl alcohol with propionic acid. Both chemical and enzymatic methods have been employed for its production.

A green and efficient method for synthesizing **anisyl propionate** involves enzymatic esterification using a lipase catalyst. This biocatalytic approach is favored for producing "natural" flavor compounds.[11]

Experimental Protocol: Enzymatic Esterification

Foundational & Exploratory





A detailed protocol for the enzymatic synthesis of **anisyl propionate** is described based on the work by G. T. Pora, et al. (2021).[11]

- Materials:
 - Anisyl alcohol
 - Propionic acid
 - Novozym 435 (immobilized Lipase B from Candida antarctica)
 - 2-Methyltetrahydrofuran (2-MeTHF) as solvent
 - Molecular sieves (for water removal)
 - Sodium bicarbonate (for washing)
 - Sodium sulfate (for drying)

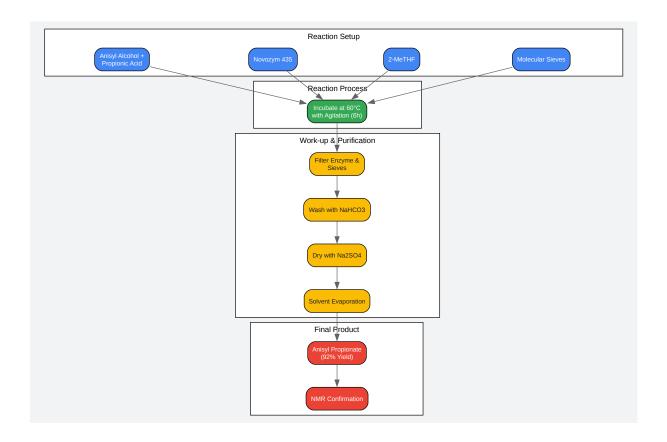
Procedure:

- Reaction Setup: In a suitable reaction vessel, combine anisyl alcohol (e.g., 1000 mM concentration), propionic acid (2 equivalents), Novozym 435 (e.g., 25 mg/mL), and molecular sieves (e.g., 100 mg/mL) in 2-MeTHF.
- Incubation: The reaction mixture is incubated at a controlled temperature (e.g., 60 °C) with constant agitation (e.g., 800 rpm).
- Monitoring: The reaction progress is monitored over time (e.g., 6 hours) by analyzing samples to determine the conversion rate to anisyl propionate.
- Work-up and Purification:
 - After the reaction reaches the desired conversion (>95%), the enzyme and molecular sieves are filtered off.[11]
 - The organic phase is washed with a sodium bicarbonate solution to remove unreacted propionic acid.



- The organic layer is then dried over anhydrous sodium sulfate.
- The solvent is removed under reduced pressure to yield the crude product.
- Isolation: The final product, anisyl propionate, is isolated, potentially requiring further purification. A yield of 92% has been reported using this method.[11]
- Confirmation: The structure of the purified ester is confirmed by analytical methods such as NMR spectroscopy.[11]

The following diagram illustrates the workflow for this enzymatic synthesis.



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Workflow for the enzymatic synthesis of anisyl propionate.

Applications





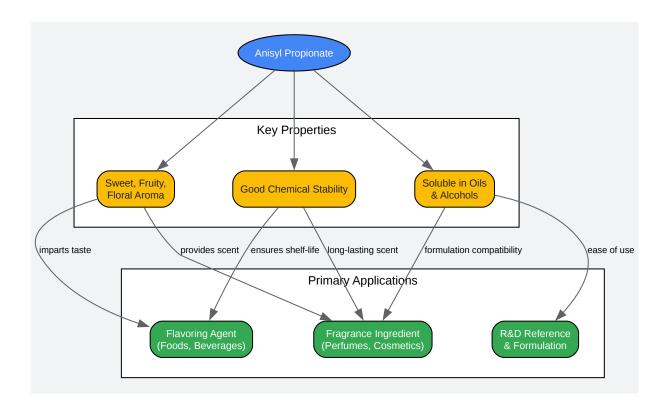


Anisyl propionate's pleasant aromatic profile makes it a valuable ingredient in several industries.

- Flavor Industry: It is used as a synthetic flavoring agent to impart or enhance fruity and sweet notes in a variety of food products.[3][7] It is particularly effective for vanilla, plum, and quince flavors in beverages, baked goods, and candies at concentrations of 6-20 ppm.[2][3]
- Fragrance & Cosmetics Industry: It serves as a fragrance ingredient in perfumes, colognes, lotions, and other personal care products.[1][4][5] It is often used as a top or middle note to enhance floral, citrus, or fruity aromas.[1]
- Research and Development: In laboratory settings, it is used as a reference chemical for developing new aroma compounds and in formulation research due to its stability in alcohols and oils.[1]
- Aromatherapy: The fragrance of anisyl propionate is also utilized in aromatherapy products to promote relaxation.[4]

The diagram below illustrates the relationship between the properties of **anisyl propionate** and its primary applications.





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